

Commercially available 2-Chloro-6-fluorocinnamic acid suppliers

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Compound of Interest

Compound Name: 2-Chloro-6-fluorocinnamic acid

CAS No.: 206986-82-5

Cat. No.: B3115095

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Technical Sourcing Guide: 2-Chloro-6-fluorocinnamic Acid

CAS: 392-22-3 | Formula: $C_9H_6ClFO_2$ | MW: 200.59 g/mol [\[1\]](#)

Executive Summary

2-Chloro-6-fluorocinnamic acid is a high-value, disubstituted phenylpropenoid intermediate used primarily in the synthesis of heterocyclic pharmacophores (e.g., indoles, quinolines) and as a metabolic probe in medicinal chemistry.[\[1\]](#) Its specific halogenation pattern—combining the steric bulk of chlorine at the ortho position with the metabolic blocking capability of fluorine at the 6-position—makes it a critical tool for modulating the lipophilicity and metabolic stability of drug candidates.[\[2\]](#)

This guide provides a technical roadmap for sourcing, validating, and handling this compound, distinguishing between catalog-grade reagents for discovery and bulk-grade materials for process development.

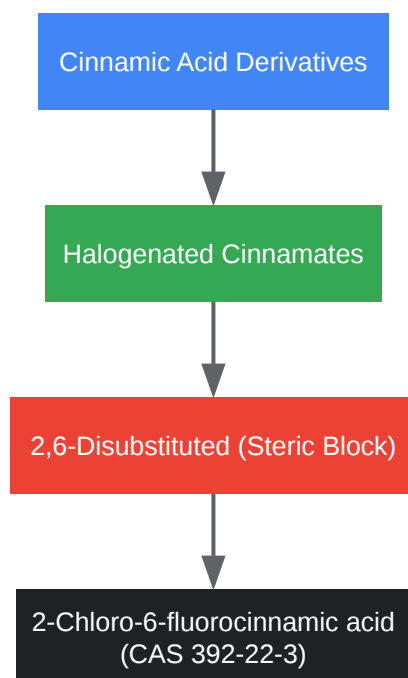
Chemical Profile & Critical Quality Attributes (CQAs)

Before engaging suppliers, researchers must establish a "Golden Standard" specification to filter out low-quality batches often derived from incomplete Knoevenagel condensations.[\[1\]](#)[\[2\]](#)

Attribute	Specification	Technical Note
CAS Number	392-22-3 (Generic)206986-82-5 (Specific trans-isomer)	Most commercial samples are predominantly trans (-isomer). [1]
Appearance	Off-white to pale yellow powder	Dark yellow/brown indicates oxidation or residual aldehyde. [2]
Melting Point	165 – 169 °C	Significantly lower than 2-Cl analog (209°C) and 2-F analog (178°C). [1]
Purity (HPLC)	≥ 98.0% (a/a)	Major impurity: 2-Chloro-6-fluorobenzaldehyde. [1]
Solubility	Soluble in DMSO, Methanol, EtOAc	Poor solubility in water; requires basic pH for aqueous dissolution. [1] [2]
1H-NMR Identity	Vinyl doublet Hz	Confirms trans geometry. [2]

Structural Classification

The compound belongs to the class of ortho,ortho-disubstituted cinnamic acids, where the steric crowding forces the side chain out of planarity, influencing both reactivity and binding affinity.[\[1\]](#)[\[2\]](#)



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Figure 1: Structural classification highlighting the steric and electronic uniqueness of the 2,6-disubstitution pattern.

Commercial Supplier Landscape

The market for **2-Chloro-6-fluorocinnamic acid** is divided into Catalog Suppliers (for gram-scale R&D) and Process/Bulk Suppliers (for kg-scale GMP/non-GMP intermediates).^[1]

Tier 1: Catalog Suppliers (High Trust, Fast Lead Time)

These suppliers typically hold stock in the US/EU and provide comprehensive Certificates of Analysis (CoA).^[2]

- Thermo Fisher Scientific (Alfa Aesar / Avocado Research):
 - Product: **2-Chloro-6-fluorocinnamic acid**, predominantly trans.^{[1][3][4]}
 - Catalog No: L07468.
 - Pack Sizes: 1g, 5g, 25g.^{[1][2]}

- Reliability: High.[2] Standardized QC protocols ensure consistent melting point ranges.[2]
- BOC Sciences:
 - Product: **Trans-2-Chloro-6-fluorocinnamic acid**. [1][3][4]
 - CAS Ref: 206986-82-5.[1]
 - Focus: Strong in fluorinated building blocks; offers custom synthesis if stock is depleted.[2]

Tier 2: Specialized & Bulk Suppliers

Best for scale-up (>100g) or when specific impurity profiling is required.[2]

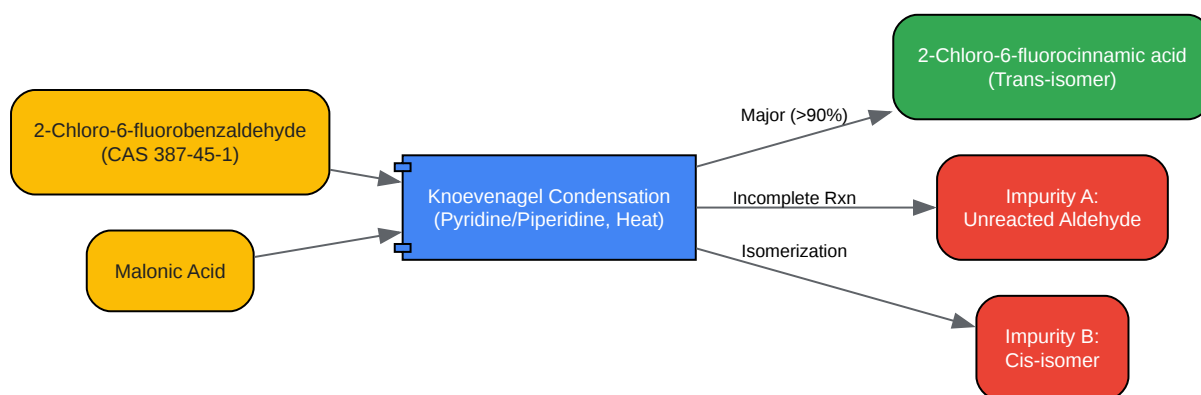
- Dalton Pharma Services:
 - Capability: North American cGMP provider.[2] Good for projects requiring regulatory documentation.[2]
 - Catalog: Lists CAS 206986-82-5.[1]
- Ivy Fine Chemicals:
 - Focus: Fine chemical manufacturer with a broad portfolio of fluorinated aromatics.[2]
 - CAS Ref: 392-22-3.[1][3][4][5][6][7]
- Apollo Scientific:
 - Location: UK-based.[2][4]
 - Note: Often stocks the 2-chloro analog; verify specific inventory for the 2-chloro-6-fluoro variant.

Synthetic Context & Impurity Profiling

Understanding the synthesis is crucial for troubleshooting low-purity batches.[2] The dominant industrial route is the Knoevenagel Condensation.[2]

Synthetic Route Analysis

The reaction involves the condensation of 2-chloro-6-fluorobenzaldehyde with malonic acid in the presence of a base (pyridine/piperidine).[1]



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Figure 2: Synthetic pathway illustrating the origin of common impurities (Aldehyde and Cis-isomer).[1]

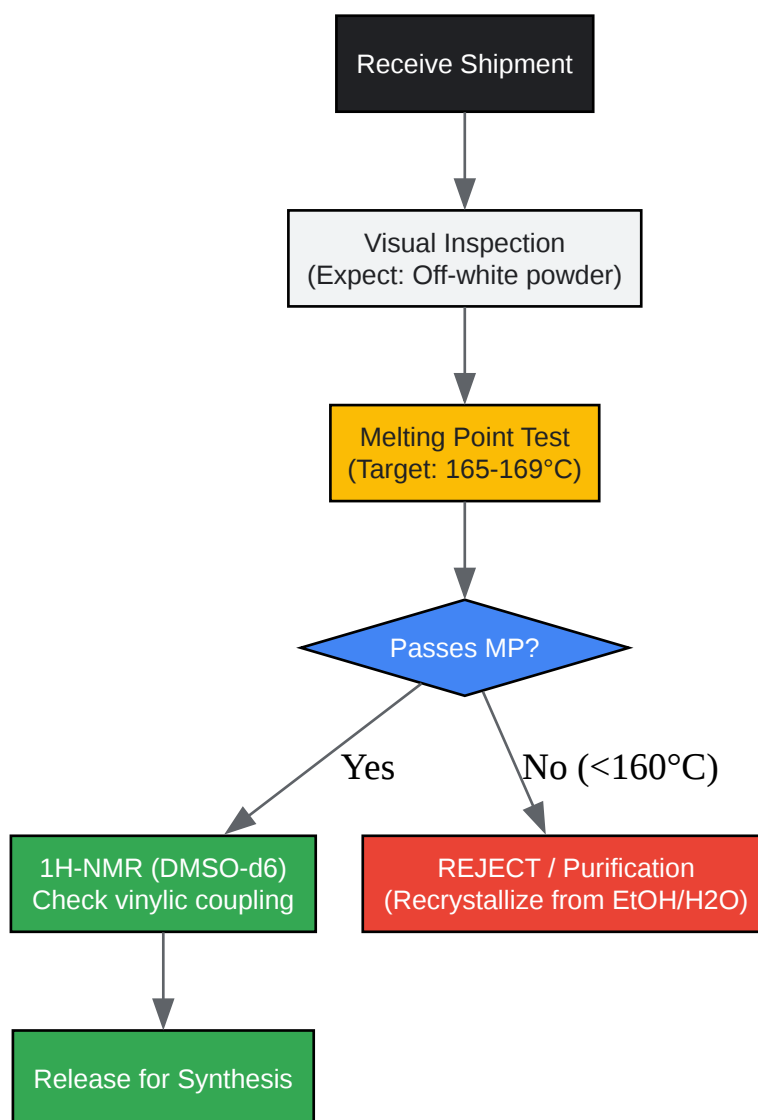
Implications for Sourcing:

- **Aldehyde Contamination:** If the material smells strongly of almonds or has a lower melting point ($<160^{\circ}\text{C}$), it likely contains unreacted 2-chloro-6-fluorobenzaldehyde.[1] This can interfere with subsequent metal-catalyzed couplings.[1][2]
- **Decarboxylation:** Excessive heat during synthesis can lead to the formation of 2-chloro-6-fluorostyrene (rare in solid samples due to volatility).[1]

Quality Control & Validation Protocol

Do not rely solely on the supplier's CoA. Implement this internal validation workflow upon receipt.

Validation Workflow



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Figure 3: Step-by-step quality control decision tree for incoming raw material.

Analytical Parameters

- 1H-NMR (300/400 MHz, DMSO-d₆):
 - Look for the carboxylic acid proton (broad singlet, ~12-13 ppm).^{[1][2]}
 - Critical: Two doublets for the alkene protons.^[2] The trans coupling constant () should be 15.5 – 16.5 Hz.^[2] A smaller coupling (~10-12 Hz) indicates the cis isomer.^{[1][2]}

- HPLC Method:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).[1][2]
 - Mobile Phase: Acetonitrile/Water (0.1% TFA) gradient.[2]
 - Detection: UV at 254 nm (aromatic absorption) and 210 nm (carbonyl).[2]

Handling & Safety

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Storage: Store in a cool, dry place. Keep container tightly closed to prevent moisture absorption, which can catalyze decarboxylation over long periods.[2]
- PPE: Standard laboratory PPE (gloves, goggles, lab coat) is sufficient.[2] Use a fume hood when handling large quantities of powder to avoid inhalation.[2]

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